

# Anhuienoside B CAS number and molecular formula

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## Compound of Interest

Compound Name: Anhuienoside B

Cat. No.: B13916557

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## Anhuienoside B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Anhuienoside B** is a naturally occurring caffeoyl phenylethanoid diglycoside first identified in the leaves of *Chloranthus anhuiensis*. Its discovery as a stress metabolite induced by abiotic factors suggests a potential role in plant defense mechanisms, which may translate to noteworthy biological activities. This technical guide provides a comprehensive overview of **Anhuienoside B**, including its chemical identity, physicochemical properties, and the experimental protocols for its isolation and characterization. While specific quantitative biological activity and signaling pathway data for **Anhuienoside B** are not extensively available in current literature, this document lays the foundational chemical knowledge for researchers and drug development professionals interested in exploring its therapeutic potential.

### Chemical Identity and Properties

**Anhuienoside B** is characterized by a unique cyclic structure. Its fundamental chemical and physical properties are summarized below for easy reference.

| Property          | Value        | Reference |
|-------------------|--------------|-----------|
| CAS Number        | 1233510-75-2 | [1]       |
| Molecular Formula | C29H34O15    | [1]       |
| Molecular Weight  | 622.57 g/mol | [1]       |

## Isolation and Characterization

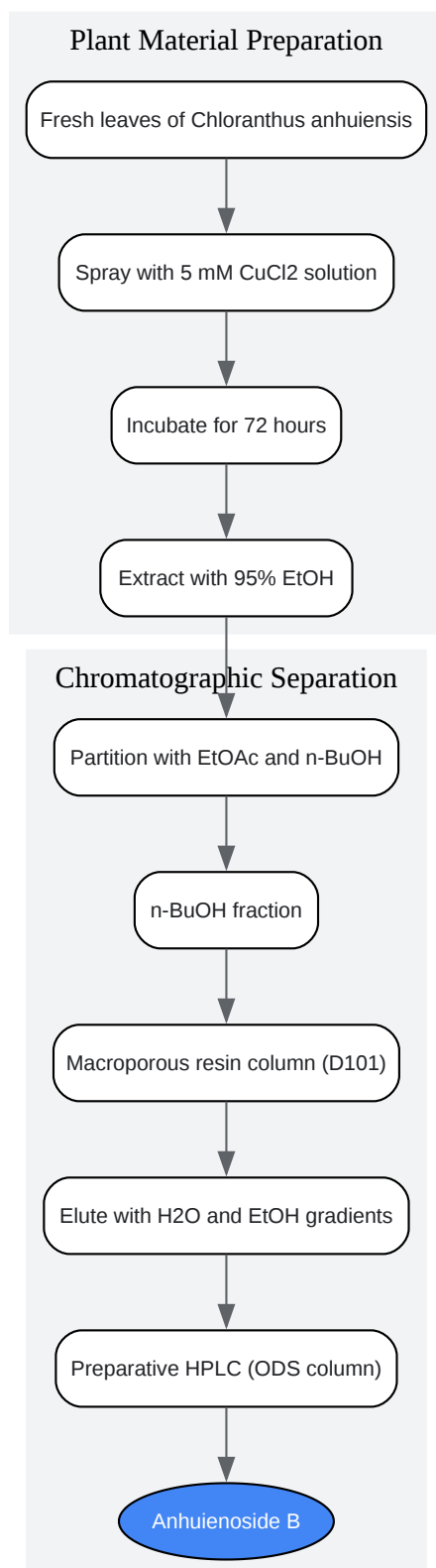
### Source Material and Induction

**Anhuienoside B** is isolated from the fresh leaves of *Chloranthus anhuiensis* K. F. Wu. Notably, its production is significantly enhanced in response to abiotic stress, specifically through elicitation with copper chloride (CuCl<sub>2</sub>).<sup>[1]</sup> This stress-induced accumulation suggests it may function as a phytoalexin.

### Experimental Protocol: Isolation and Purification

The following is a detailed methodology for the isolation and purification of **Anhuienoside B** based on the pioneering work in the field.<sup>[1]</sup>

Workflow for the Isolation of **Anhuienoside B**



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Caption: Workflow for the isolation of **Anhuienoside B**.

- **Induction:** Fresh leaves of *Chloranthus anhuiensis* are sprayed with a 5 mM solution of CuCl<sub>2</sub> and kept in a dark, moist environment for 72 hours to induce the production of stress metabolites.
- **Extraction:** The treated leaves are extracted with 95% ethanol. The resulting extract is then concentrated under reduced pressure.
- **Solvent Partitioning:** The concentrated extract is suspended in water and partitioned successively with ethyl acetate (EtOAc) and n-butanol (n-BuOH). The n-BuOH fraction, containing the glycosides, is retained.
- **Macroporous Resin Chromatography:** The n-BuOH fraction is subjected to column chromatography on a D101 macroporous resin. The column is washed with water, followed by elution with a gradient of ethanol in water to separate compounds based on polarity.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing **Anhuienoside B** are further purified using preparative reversed-phase HPLC with an octadecylsilyl (ODS) column and a mobile phase typically consisting of a methanol-water or acetonitrile-water gradient.

## Structural Elucidation

The structure of **Anhuienoside B** was determined through extensive spectroscopic analysis.

| Spectroscopic Method             | Key Findings   |
|----------------------------------|--|
| Mass Spectrometry (MS)           | Provided the molecular formula C <sub>29</sub> H <sub>34</sub> O <sub>15</sub> .   |
| Nuclear Magnetic Resonance (NMR) | <sup>1</sup> H and <sup>13</sup> C NMR data, along with 2D NMR techniques (COSY, HSQC, HMBC), were used to establish the connectivity of the atoms and the relative stereochemistry of the molecule. |

Detailed NMR data can be found in the supplementary information of the original publication by Wu et al., 2010.

## Biological Activity and Therapeutic Potential

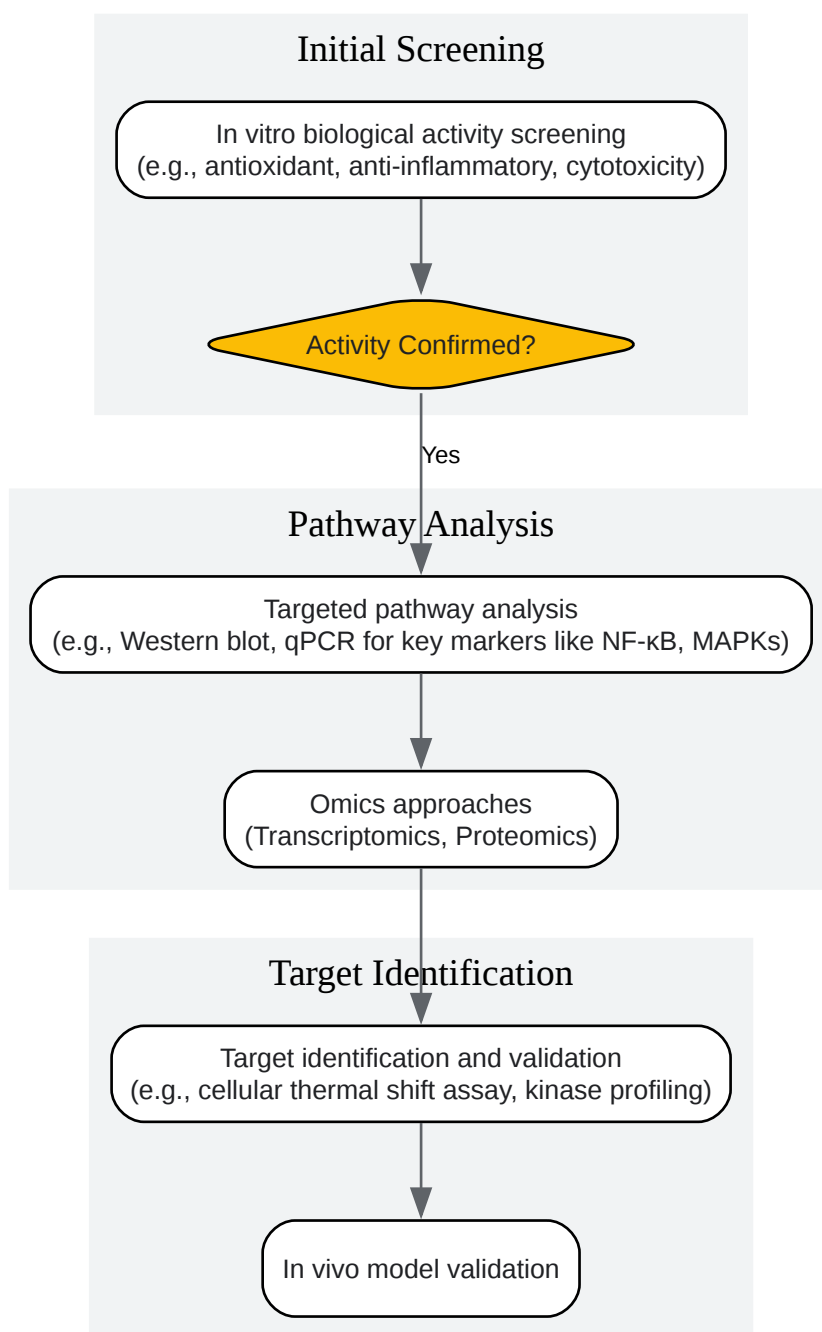
As of the latest literature review, there is a notable absence of specific quantitative data on the biological activities of **Anhuienoside B**. While other compounds from *Chloranthus* species have demonstrated anti-inflammatory, antioxidant, and neuroprotective effects, dedicated studies to evaluate **Anhuienoside B** are required.

Given its nature as a phytoalexin and its structural motifs (caffeoyl and phenylethanoid glycoside), it is plausible that **Anhuienoside B** may possess antioxidant and anti-inflammatory properties. Future research should focus on screening **Anhuienoside B** in relevant in vitro and in vivo models to elucidate its pharmacological profile.

## Signaling Pathways

Currently, there is no published research detailing the specific signaling pathways modulated by **Anhuienoside B**. The diagram below illustrates a hypothetical workflow for investigating the potential mechanism of action of **Anhuienoside B**, should it exhibit biological activity in initial screenings.

Hypothetical Workflow for Mechanism of Action Studies



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Caption: Hypothetical workflow for elucidating the mechanism of action.

## Future Directions

The discovery and characterization of **Anhuienoside B** open several avenues for future research:

- **Quantitative Biological Evaluation:** A systematic evaluation of **Anhuienoside B** for a range of biological activities, including but not limited to antioxidant, anti-inflammatory, antimicrobial, and cytotoxic effects, is warranted.
- **Mechanism of Action Studies:** Should biological activity be confirmed, subsequent studies should aim to identify the molecular targets and signaling pathways modulated by **Anhuienoside B**.
- **Synthetic Approaches:** The development of a synthetic route to **Anhuienoside B** would enable the production of larger quantities for extensive biological testing and the generation of structural analogs for structure-activity relationship (SAR) studies.
- **Pharmacokinetic Profiling:** Investigation of the absorption, distribution, metabolism, and excretion (ADME) properties of **Anhuienoside B** will be crucial for assessing its potential as a therapeutic agent.

## Conclusion

**Anhuienoside B** is a structurally intriguing natural product with a well-defined chemical identity. While its biological functions remain to be thoroughly investigated, its origin as a stress-induced metabolite suggests a promising area for pharmacological exploration. This technical guide provides the essential foundational knowledge to facilitate further research into the potential applications of **Anhuienoside B** in drug discovery and development.

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## References

- 1. An unusual stress metabolite induced by CuCl(2) and other constituents from the leaves of *Chloranthus anhuiensis* - PubMed [pubmed.ncbi.nlm.nih.gov]
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